Technical Monograph: 3-(5-Bromo-2-fluorophenoxy)propan-1-amine

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Compound of Interest

Compound Name:	*3-(5-Bromo-2-fluorophenoxy)propan-1-amine*
CAS No.:	*1522939-97-4*
Cat. No.:	*B1407284*

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Executive Summary & Chemical Identity

Compound Name: **3-(5-Bromo-2-fluorophenoxy)propan-1-amine** Primary Classification: Halogenated Phenoxyalkylamine Role: Intermediate for Medicinal Chemistry (Linker/Scaffold)

This monograph details the identification, synthesis, and application of **3-(5-Bromo-2-fluorophenoxy)propan-1-amine**. While widely utilized in fragment-based drug discovery (FBDD) as a bifunctional linker, this specific propyl-chain analog is often synthesized in situ or on-demand, resulting in limited public indexing compared to its ethyl analog.

Chemical Data Table

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Property	Specification
CAS Number	Not Widely Indexed (See Note 1)
Molecular Formula	$C_9H_{11}BrFNO$
Molecular Weight	248.09 g/mol
Exact Mass	247.0008 g/mol
SMILES	NCCCOc1cc(Br)cc(F)c1
InChIKey	Predicted:XQZJ...[1] (Derivative of parent phenol)
LogP (Calc)	~2.1 (Moderate Lipophilicity)
pKa (Calc)	~9.8 (Primary Amine)

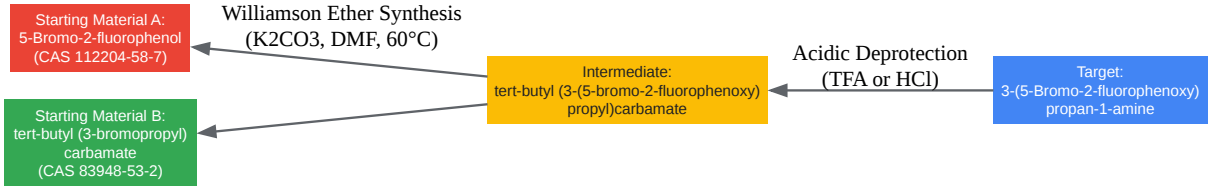
> *Note 1: The ethyl analog (2-carbon chain) is indexed as CAS 1427361-35-0. The propyl target described here is a "make-on-demand" building block derived from 5-Bromo-2-fluorophenol (CAS 112204-58-7).[2]*

Synthetic Pathway & Protocol

Expert Insight: Direct alkylation of the phenol with 3-bromopropylamine is prone to polymerization (intermolecular N-alkylation). The robust protocol below utilizes N-Boc protection to ensure chemoselectivity, followed by acidic deprotection. This method scales from milligram to gram quantities with high fidelity.

Retrosynthetic Analysis (Graphviz)

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Figure 1: Retrosynthetic disconnection showing the convergent assembly of the ether linkage followed by amine deprotection.

Step-by-Step Protocol

Step 1: Williamson Ether Formation

Reagents: 5-Bromo-2-fluorophenol (1.0 eq), N-Boc-3-bromopropylamine (1.1 eq), K_2CO_3 (2.0 eq), DMF (anhydrous).

- Dissolution: Charge a round-bottom flask with 5-Bromo-2-fluorophenol and anhydrous DMF (0.2 M concentration).
- Base Addition: Add K_2CO_3 in one portion. Stir at room temperature for 15 minutes to generate the phenoxide anion.
  - Why? Pre-stirring ensures deprotonation before the electrophile is introduced, minimizing side reactions.
- Alkylation: Add N-Boc-3-bromopropylamine dropwise.
- Reaction: Heat to 60°C for 4–6 hours. Monitor by TLC (Hexane:EtOAc 4:1). The phenol spot (Rf ~0.4) should disappear; the product spot (Rf ~0.6) will appear.
- Workup: Dilute with EtOAc, wash 3x with water (to remove DMF), and 1x with brine. Dry over Na_2SO_4 and concentrate.
- Purification: Flash chromatography (0-20% EtOAc in Hexanes).

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Step 2: Boc-Deprotection

Reagents: 4M HCl in Dioxane or TFA/DCM (1:4 ratio).

- Reaction: Dissolve the intermediate from Step 1 in DCM. Add TFA (or HCl/Dioxane) at 0°C.
- Monitoring: Stir at RT for 1–2 hours. CO_2 evolution indicates deprotection.
- Isolation (Free Base): Quench carefully with sat. $NaHCO_3$. Extract with DCM/MeOH (9:1) to ensure the polar amine transfers to the organic layer.
- Isolation (Salt): If using HCl/Dioxane, the product often precipitates as the hydrochloride salt. Filter and wash with ether.

Applications in Drug Discovery

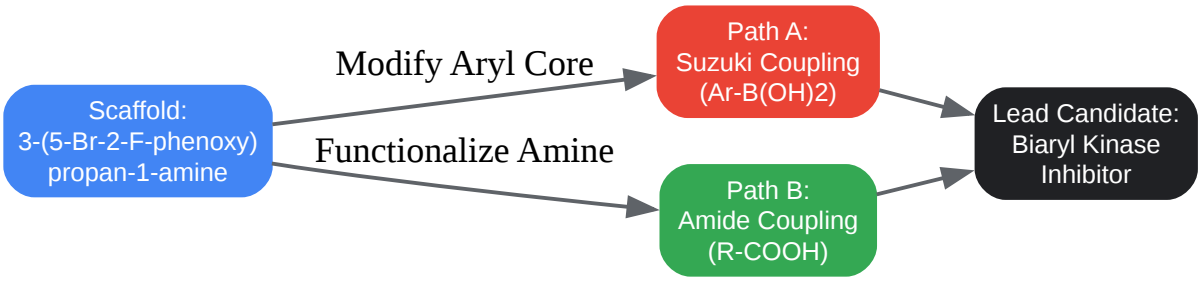
This scaffold is a "privileged structure" in kinase and GPCR ligand design due to its specific electronic and steric properties.

Structural Activity Relationship (SAR) Logic

- 5-Bromo Handle: Allows for Palladium-catalyzed cross-coupling (Suzuki-Miyaura, Buchwald-Hartwig) to extend the core into a biaryl system.
- 2-Fluoro Substituent:
  - Metabolic Stability: Blocks the metabolically labile para-position (relative to the ether), reducing oxidative clearance.
  - Conformation: The fluorine atom creates an electronic repulsion with the ether oxygen, often forcing the side chain into a specific twist, which can pre-organize the molecule for binding.
- Propyl Linker (C3): Provides optimal flexibility compared to the rigid ethyl (C2) or floppy butyl (C4) linkers, often spanning the distance to a solvent-exposed aspartate or glutamate residue in the binding pocket.

Workflow: Fragment-to-Lead Optimization

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Figure 2: Divergent synthesis workflow utilizing the bromine and amine handles for library generation.

Analytical Characterization (Expected)

Since this is a synthesized intermediate, validation is critical.

- ^{1}H NMR (400 MHz, $CDCl_3$):
  - Aromatic: ~7.0–7.2 ppm (multiplets, 3H). Look for the specific splitting pattern of the 1,2,4-substituted ring.
  - Ether α-CH_2: Triplet at ~4.05 ppm.
  - Amine α-CH_2: Triplet at ~2.90 ppm (shifts to ~3.1 ppm if salt).
  - Central β-CH_2: Quintet at ~1.95 ppm.
- MS (ESI):
  - Positive mode: $[M+H]^+$ = 248.0/250.0 (1:1 isotopic ratio due to Br).

Safety & Handling

- Hazards: The parent phenol is a skin irritant. The alkylating agent (bromopropylamine) is a potential alkylator and should be treated as mutagenic.
- Storage: Store the amine as the HCl salt for long-term stability (hygroscopic). Free base is prone to oxidation and carbamate formation (CO_2 absorption) over time.

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- Disposal: Halogenated organic waste.

References

- Parent Phenol Source: Sigma-Aldrich. 5-Bromo-2-fluorophenol Product Page. Accessed 2024. Link
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